

Health and Safety Data for Indium(III) Acetylacetonate: A Technical Guide

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Compound of Interest

Compound Name: *Indium(III) acetylacetonate*

Cat. No.: *B16366026*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available health and safety data for **Indium(III) acetylacetonate**. It is intended to inform researchers, scientists, and drug development professionals about the potential hazards, handling precautions, and toxicological profile of this compound.

Disclaimer: Specific experimental toxicology data for **Indium(III) acetylacetonate** is limited in the publicly available literature. Much of the detailed toxicological information presented in this guide is based on studies of other indium compounds, such as indium tin oxide (ITO) and indium salts. While this information provides valuable insight into the potential hazards of indium compounds in general, it should be interpreted with caution as the toxicological properties of **Indium(III) acetylacetonate** may differ.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Indium(III) acetylacetonate** is provided below.

Property	Value	Reference
Synonyms	In(acac)3, Indium tris(acetylacetonate), Tris(2,4-pentanedionato)indium	[1]
CAS Number	14405-45-9	[1]
Molecular Formula	C15H21InO6	[1]
Molecular Weight	412.14 g/mol	[1]
Appearance	Off-white to light yellow powder/solid	[1]
Melting Point	184-192 °C	[1]
Boiling Point	260-280 °C	[1]
Water Solubility	Negligible	[1]
Specific Gravity	1.410	[1]

Hazard Identification and Classification

Indium(III) acetylacetonate is classified as a hazardous substance. The following table summarizes its GHS classification.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled
Skin Irritation	2	H315: Causes skin irritation
Eye Irritation	2	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure	3 (Respiratory tract irritation)	H335: May cause respiratory irritation
Carcinogenicity	2	H351: Suspected of causing cancer

Data sourced from multiple safety data sheets.

Signal Word: Warning

Hazard Pictograms:

- Health Hazard
- Exclamation Mark

Toxicological Data

Specific toxicological studies on **Indium(III) acetylacetonate** are scarce. The available data, along with information extrapolated from other indium compounds, are presented below.

Endpoint	Species	Route	Value	Remarks	Reference
Acute Toxicity	Mouse	Intravenous	LD50: 79 mg/kg	The International Agency for Research on Cancer (IARC) has not classified Indium(III) acetylacetonate. However, some indium compounds like Indium Phosphide (InP) are classified as Group 2A (probably carcinogenic to humans) and Indium Tin Oxide (ITO) as Group 2B (possibly carcinogenic to humans) based on animal studies.[2]	
Carcinogenicity	-	-	Limited evidence in animal studies		[3]
Germ Cell Mutagenicity	-	-	No data available		[3]

Reproductive Toxicity	-	-	No data available	Studies on other indium compounds like InAs, InP, and ITO have shown testicular damage in animals.[2]
				[3]

Experimental Protocols

Detailed experimental protocols for toxicological studies specifically on **Indium(III) acetylacetonate** are not readily available. Therefore, this section outlines standardized and generic protocols that are typically followed for the assessment of such chemicals.

Acute Oral Toxicity - Up-and-Down Procedure (UDP) (OECD TG 425)

This method is used to estimate the LD50 value.

- **Animal Model:** Typically, female rats are used. Animals are fasted prior to dosing.
- **Dosing:** The substance is administered orally by gavage. Dosing is performed sequentially in single animals.
- **Procedure:** The first animal receives a dose at a level expected to be toxic. If the animal survives, the next animal receives a higher dose. If it dies, the next animal receives a lower dose. The dose interval is typically a factor of 3.2.
- **Observation:** Animals are observed for mortality and clinical signs of toxicity for at least 14 days.
- **Data Analysis:** The LD50 is calculated using the maximum likelihood method based on the survival outcomes.

In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method (OECD TG 439)

This in vitro method assesses the potential of a substance to cause skin irritation.

- **Test System:** A reconstructed human epidermis model (e.g., EpiDerm™, EpiSkin™) is used.
- **Application:** The test substance is applied topically to the surface of the skin tissue.
- **Exposure and Post-Incubation:** Tissues are exposed to the substance for a defined period (e.g., 60 minutes), followed by a post-incubation period (e.g., 42 hours).
- **Viability Assessment:** Tissue viability is determined by measuring the reduction of MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) to formazan by mitochondrial dehydrogenases of viable cells.
- **Classification:** A substance is identified as an irritant if the mean tissue viability is reduced below a certain threshold (e.g., $\leq 50\%$).

In Vitro Eye Irritation: Reconstructed Human Cornea-like Epithelium (RhCE) Test Method (OECD TG 492)

This in vitro method is used to identify chemicals that can cause serious eye damage or eye irritation.

- **Test System:** A three-dimensional reconstructed human cornea-like epithelial model is used.
- **Application:** The test substance (liquid or solid) is applied to the epithelial surface.
- **Exposure:** Tissues are exposed for a defined period (e.g., 30 minutes for liquids, 6 hours for solids).
- **Viability Assessment:** Cell viability is measured using the MTT assay.
- **Classification:** A chemical is classified as an eye irritant or corrosive if the mean tissue viability is reduced below a specific cut-off value (e.g., $\leq 60\%$).

Signaling Pathways and Mechanisms of Toxicity (Inferred from other Indium Compounds)

While specific studies on the signaling pathways affected by **Indium(III) acetylacetonate** are lacking, research on other indium compounds, such as indium nitrate and indium tin oxide, suggests potential mechanisms of toxicity. These studies indicate that indium compounds can induce cellular stress and inflammatory responses.^{[3][4]}

Induction of Endoplasmic Reticulum (ER) Stress and Oxidative Stress

Studies on indium nitrate have shown that it can lead to the induction of the endoplasmic reticulum (ER) stress response.^[4] This involves the upregulation of key ER stress genes like BiP and atf6, ultimately leading to the induction of the pro-apoptotic marker gene CHOP.^[4] Concurrently, indium compounds have been shown to induce the production of reactive oxygen species (ROS), leading to oxidative stress.^{[3][4]}

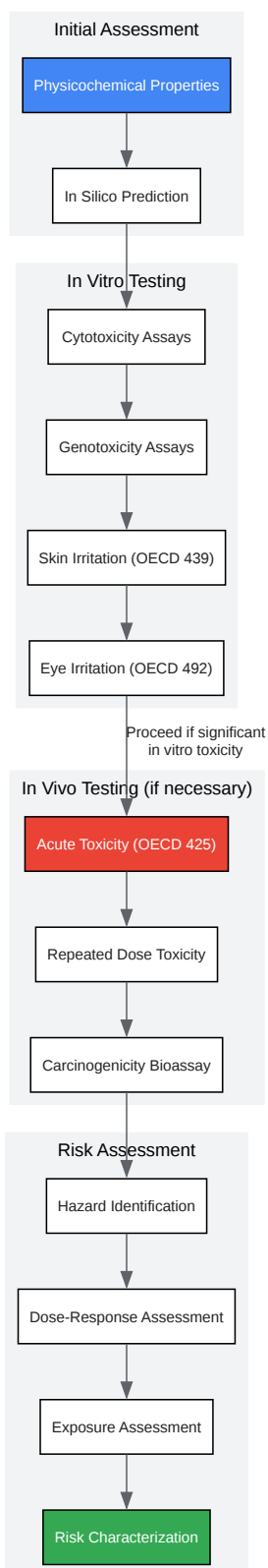
Pro-inflammatory Response

Exposure to indium compounds has been linked to a pro-inflammatory response, characterized by the increased expression of cytokines such as Interleukin-8 (IL-8) and Tumor Necrosis Factor-alpha (TNF- α).^{[3][4]} This inflammatory response is a key component of the cellular damage caused by these compounds.

Visualizations

Potential Toxicological Workflow for Indium(III) acetylacetonate

The following diagram illustrates a logical workflow for the toxicological assessment of a chemical like **Indium(III) acetylacetonate**, starting from basic characterization to more complex in vivo studies.

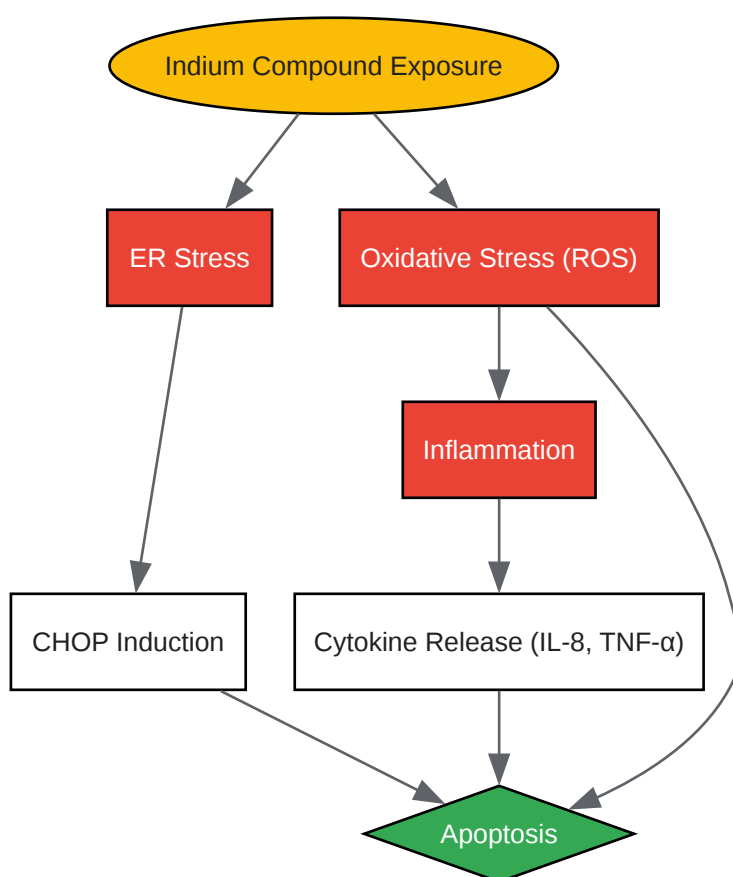


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Caption: A generalized workflow for the toxicological assessment of a chemical substance.

Inferred Signaling Pathway for Indium Compound-Induced Cellular Stress

This diagram illustrates the potential signaling pathways involved in cellular responses to indium compound exposure, as inferred from studies on related compounds.



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Caption: Inferred signaling cascade for indium compound-induced cellular toxicity.

Handling and Safety Precautions

Given the hazardous nature of **Indium(III) acetylacetonate**, strict safety measures should be implemented during its handling and storage.

Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood.

- Ensure eyewash stations and safety showers are readily accessible.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles and/or a face shield.
- Skin Protection: Wear impervious gloves (e.g., nitrile rubber) and protective clothing to prevent skin contact.
- Respiratory Protection: If dusts are generated, use a NIOSH-approved respirator with a particulate filter.

Handling Procedures

- Avoid contact with skin, eyes, and clothing.
- Avoid inhalation of dust.
- Do not eat, drink, or smoke in areas where the chemical is handled.
- Wash hands thoroughly after handling.

Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.
- Keep away from incompatible materials such as strong oxidizing agents.

First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
- Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.

- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.

Disposal Considerations

Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations. Do not allow the material to enter drains or watercourses.

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